

Technical Support Center: Neocarratetraose 41-Sulfate Stability & Handling

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Compound of Interest

Compound Name:	Neocarratetraose 41-sulfate sodium salt
CAS No.:	108321-78-4
Cat. No.:	B566631

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Welcome to the Technical Support Center. As a Senior Application Scientist, I have designed this guide to move beyond basic handling instructions. Understanding the causality behind molecular degradation is essential for robust experimental design. Neocarratetraose 41-sulfate is a highly specific, carrageenan-derived sulfated tetrasaccharide. Its structural integrity in solution is threatened by two primary vectors: the acid-lability of its 3,6-anhydro-D-galactose linkages and the hydrolytic susceptibility of its 4-O-sulfate ester group[1].

This guide provides field-proven insights, self-validating protocols, and troubleshooting steps to ensure absolute stability of your oligosaccharide solutions.

Frequently Asked Questions (FAQs)

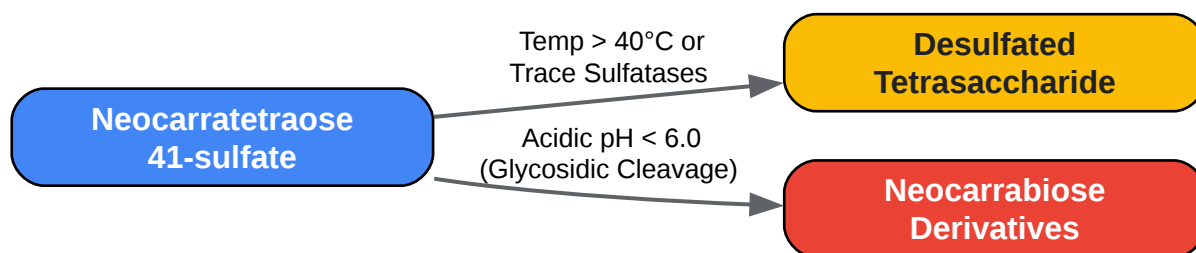
Q: Why is my Neocarratetraose 41-sulfate degrading rapidly in deionized (DI) water? A: DI water is not a neutral solvent; it rapidly absorbs atmospheric CO₂, dropping its pH to approximately 5.5. At this mildly acidic pH, the 3,6-anhydro-D-galactose linkages undergo protonation at the glycosidic oxygen, leading to rapid oxocarbenium ion formation and chain cleavage into neocarrabiose units. Always reconstitute in a buffered solution (pH 7.0–7.5).

Q: Can I autoclave my oligosaccharide solutions to ensure sterility? A: Absolutely not. Thermal stress above 40°C drastically accelerates the autohydrolysis of the sulfate ester group[2]. Furthermore, prolonged exposure to high temperatures (e.g., 121°C during autoclaving) will completely degrade the tetrasaccharide backbone. Sterilization must be performed exclusively via 0.22 µm cold filtration.

Q: Does the presence of salts or metal ions affect stability? A: Yes. While monovalent cations (like Na⁺ and K⁺) help stabilize the polyanionic conformation of the oligosaccharide, trace divalent heavy metals can act as catalysts for opportunistic marine sulfatases that may contaminate laboratory environments[3]. This is why the addition of a chelating agent is strictly required.

Degradation Pathways & Troubleshooting Guide

Understanding how your molecule breaks down allows you to diagnose issues directly from your analytical readouts.



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Figure 1: Primary degradation pathways of Neocarratetraose 41-sulfate in aqueous solutions.

Issue 1: Loss of Sulfate Group (Desulfation)

- Symptom: A shift in HPLC retention time to a less polar fraction, or a loss of negative charge observed in capillary electrophoresis.
- Root Cause: Enzymatic cleavage by trace carrageenan sulfatases[1] or thermal autohydrolysis. Many marine-derived sulfatases retain high activity at 40°C[3].
- Causality & Solution: Metallo-sulfatases require divalent cations (like Ca²⁺ or Mg²⁺) to stabilize their active site. By adding 1 mM EDTA to your buffer, you strip these metal ions,

effectively neutralizing enzymatic desulfation. Store solutions strictly at 4°C or below.

Issue 2: Molecular Weight Reduction (Chain Cleavage)

- Symptom: LC-MS analysis reveals the disappearance of the intact tetrasaccharide mass and the appearance of peaks corresponding to neocarrabiose[2].
- Root Cause: Acid-catalyzed hydrolysis of the α -(1 → 3) or β -(1 → 4) glycosidic bonds.
- Causality & Solution: The unique anhydro-ring in carrageenan derivatives creates high ring strain, making the adjacent glycosidic bonds highly susceptible to acid hydrolysis. Maintain your buffer strictly between pH 7.0 and 7.5.

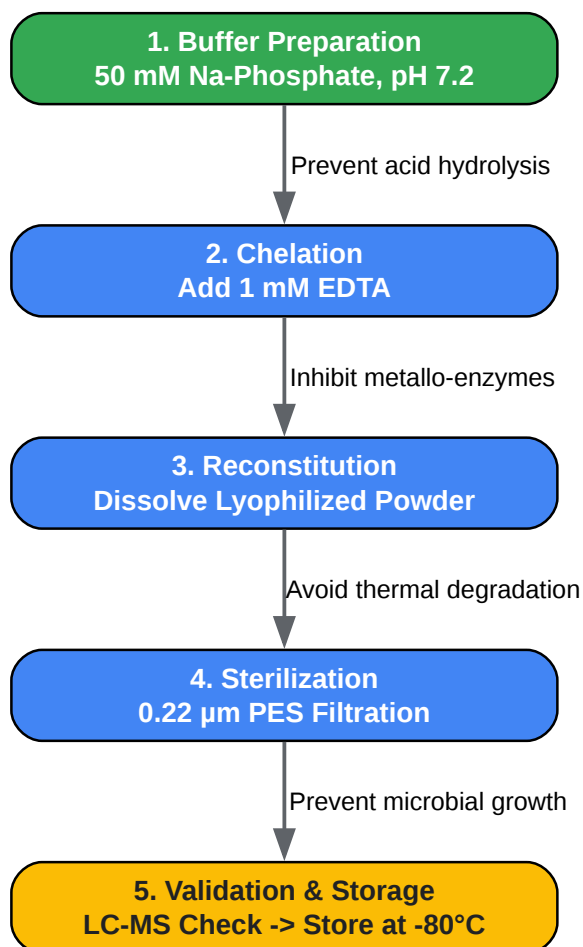
Quantitative Data: Stability Matrix

The following table summarizes the stability of Neocarratetraose 41-sulfate under various environmental conditions, highlighting the critical need for proper buffering and chelation.

Solvent Condition	pH	Temp	Additives	Estimated Half-Life (t _{1/2})	Primary Degradation Mode
Unbuffered DI Water	~5.5	25°C	None	< 48 hours	Glycosidic Cleavage
50 mM Phosphate Buffer	7.2	25°C	None	14 days	Trace Desulfation
50 mM Phosphate Buffer	7.2	4°C	1 mM EDTA	> 6 months	Stable (None observed)
50 mM Phosphate Buffer	7.2	60°C	1 mM EDTA	< 12 hours	Thermal Desulfation

Experimental Protocols: Preparation & Validation

To guarantee reproducibility, every protocol must be a self-validating system. The following methodology ensures the preparation of a highly stable 10 mM stock solution of Neocarratetraose 41-sulfate.



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Figure 2: Optimized workflow for the preparation of stable oligosaccharide solutions.

Step-by-Step Methodology

Step 1: Buffer Formulation

- Prepare a 50 mM Sodium Phosphate buffer.
- Adjust the pH to exactly 7.2 using NaOH or HCl. Causality: pH 7.2 provides the optimal thermodynamic minimum for both glycosidic bond stability and sulfate ester retention.

- Add EDTA to a final concentration of 1 mM.

Step 2: Reconstitution

- Remove the lyophilized Neocarratetraose 41-sulfate powder from -20°C storage and allow it to equilibrate to room temperature in a desiccator (prevents condensation-induced localized hydrolysis).
- Dissolve the powder in the prepared buffer to achieve a 10 mM concentration. Vortex gently until completely clear.

Step 3: Cold Sterilization

- Pass the solution through a 0.22 µm Polyethersulfone (PES) syringe filter. Causality: PES membranes exhibit extremely low non-specific binding for highly charged sulfated carbohydrates compared to nylon or nitrocellulose.

Step 4: Self-Validation via LC-MS

- Validation Check: Before using the stock in biological assays, analyze a 5 µL aliquot using an ESI-QTOF mass spectrometer in negative ion mode.
- Instrument Parameters: Set the desorption gas temperature to 450°C and the capillary voltage to 1.8 kV[4].
- Success Criteria: The presence of a single dominant peak corresponding to the intact mass of the sulfated tetrasaccharide confirms successful stabilization. The appearance of lower m/z peaks indicates protocol failure (likely due to contaminated buffer or thermal stress).

Step 5: Aliquoting and Storage

- Aliquot the validated solution into single-use sterile microcentrifuge tubes.
- Flash-freeze in liquid nitrogen and store at -80°C. Causality: Repeated freeze-thaw cycles cause localized pH shifts due to the differential crystallization of buffer salts, which rapidly degrades the oligosaccharide. Single-use aliquots eliminate this risk.

References

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